

Application Notes and Protocols for the Quantification of (R)-Alyssin

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Compound of Interest

Compound Name: (R)-Alyssin

Cat. No.: B1665939

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Introduction

(R)-Alyssin, with the chemical name (R)-1-isothiocyanato-5-(methylsulfinyl)pentane, is a naturally occurring isothiocyanate found in cruciferous vegetables. Isothiocyanates are a class of compounds known for their potential health benefits, including antioxidant and anti-cancer properties. Accurate and precise quantification of **(R)-Alyssin** in various matrices, such as plant extracts, biological fluids, and pharmaceutical formulations, is crucial for research and development in the fields of nutrition, pharmacology, and drug discovery.

These application notes provide detailed protocols for the quantification of **(R)-Alyssin** using High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) detection and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Additionally, a general protocol for Gas Chromatography-Mass Spectrometry (GC-MS) is outlined for the analysis of volatile isothiocyanates, which may be applicable to **(R)-Alyssin** with appropriate derivatization.

Chemical Properties of (R)-Alyssin

Property	Value
IUPAC Name	(R)-1-isothiocyanto-5-(methylsulfinyl)pentane[1]
Molecular Formula	C7H13NOS2[1]
Molecular Weight	191.32 g/mol [1]
Chemical Structure	See Figure 1

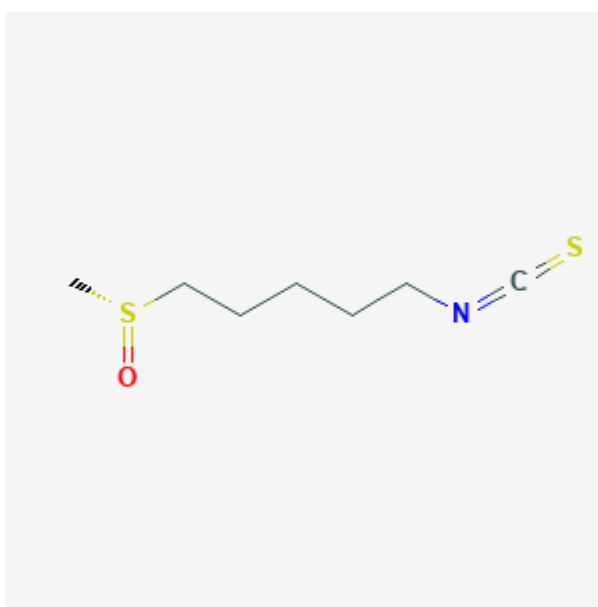
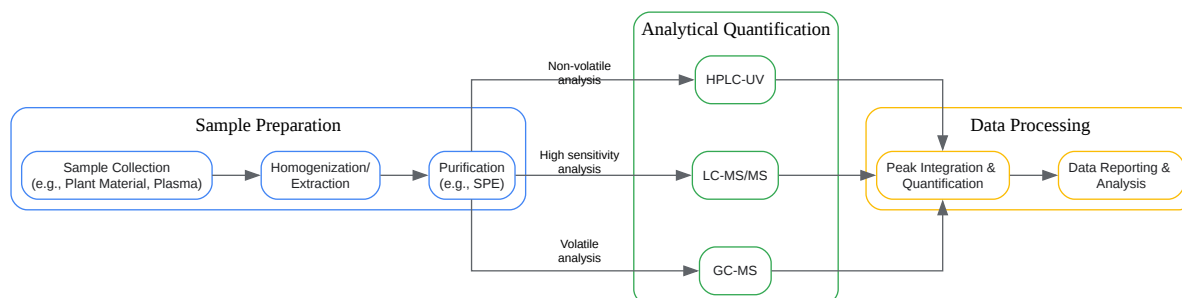
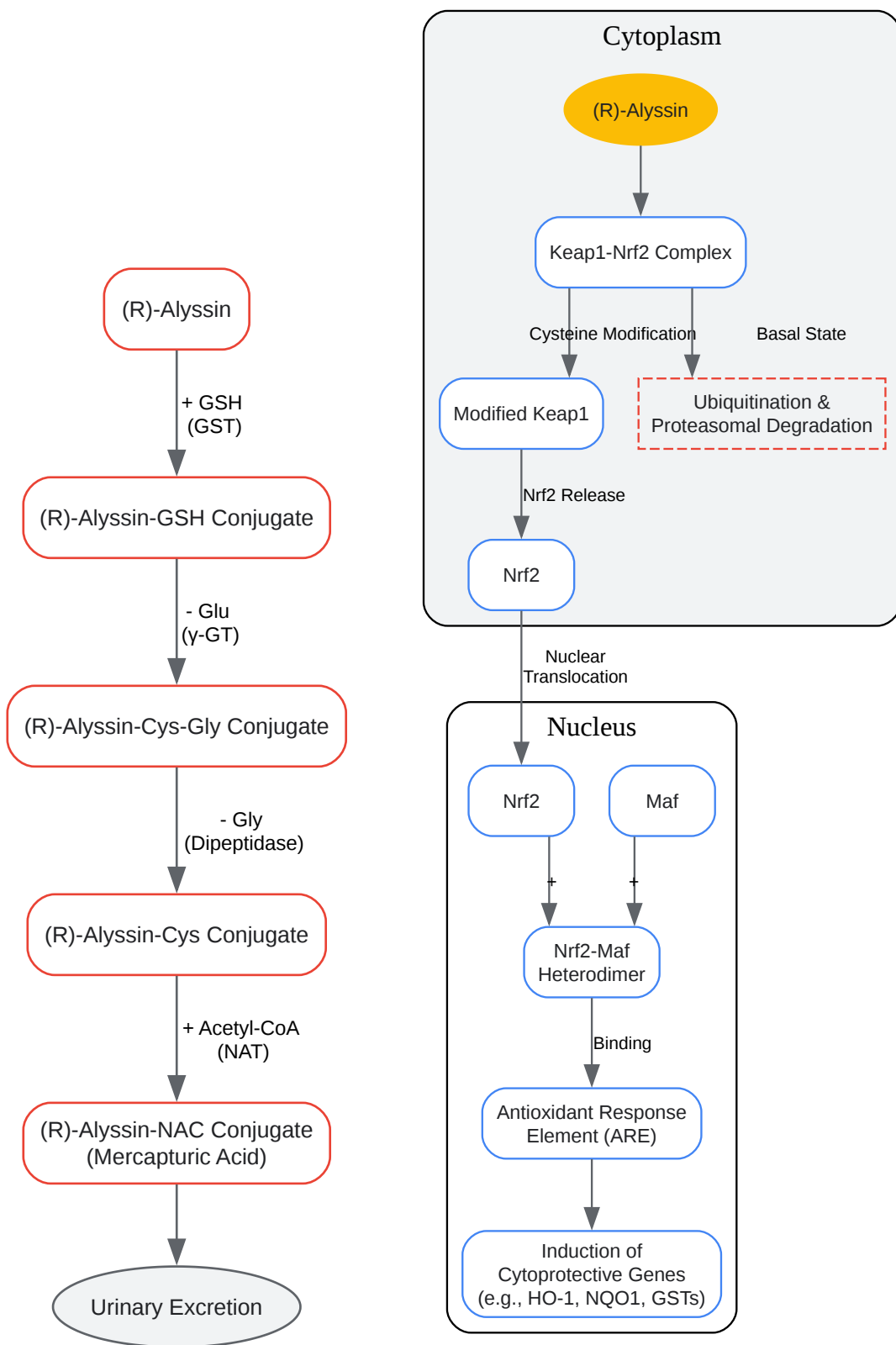


Figure 1. Chemical Structure of **(R)-Alyssin**.

Experimental Workflows

The following diagram illustrates the general workflow for the quantification of **(R)-Alyssin** from sample collection to data analysis.





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References

- 1. GSRS [gsrs.ncats.nih.gov]
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